

4-Chloro-2-iodo-6-methylaniline CAS number 69705-29-9 properties

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Compound of Interest

Compound Name: 4-Chloro-2-iodo-6-methylaniline

Cat. No.: B1368913

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An In-depth Technical Guide to **4-Chloro-2-iodo-6-methylaniline** (CAS: 69705-29-9)

Authored by: A Senior Application Scientist

This guide provides a comprehensive technical overview of **4-Chloro-2-iodo-6-methylaniline**, a halogenated aromatic amine with significant applications as a key intermediate in organic synthesis. This document is intended for researchers, scientists, and professionals in the fields of drug development, agrochemicals, and materials science, offering detailed insights into its properties, synthesis, applications, and safe handling protocols.

Introduction and Strategic Importance

4-Chloro-2-iodo-6-methylaniline (CAS No. 69705-29-9) is a polysubstituted aniline derivative. The strategic placement of chloro, iodo, and methyl groups on the aniline ring imparts a unique reactivity profile, making it a valuable building block for the synthesis of complex molecular architectures. The presence of multiple functional groups, particularly the reactive amino and iodo moieties, allows for a wide range of chemical transformations. This versatility is leveraged in the construction of active pharmaceutical ingredients (APIs) and advanced agrochemical compounds, where precise molecular modifications are critical for achieving desired biological activity.^{[1][2]}

Molecular Structure and Physicochemical Properties

The molecular structure of **4-Chloro-2-iodo-6-methylaniline** is characterized by a benzene ring substituted with four different functional groups. This substitution pattern is fundamental to its chemical behavior and synthetic utility.^[3]

Chemical Structure Diagram

Caption: 2D structure of **4-Chloro-2-iodo-6-methylaniline**.

Physicochemical Data Summary

The following table summarizes the key physical and chemical properties of **4-Chloro-2-iodo-6-methylaniline**. These properties are essential for designing experimental setups, purification procedures, and for predicting its behavior in different solvent systems.

Property	Value	Reference(s)
CAS Number	69705-29-9	[4]
Molecular Formula	C ₇ H ₇ ClIN	[5][6]
Molecular Weight	267.49 g/mol	[6]
Monoisotopic Mass	266.93118 Da	[5]
Appearance	Solid	
Melting Point	47 - 49 °C	
Purity	Typically ≥95%	[7]
InChI Key	APOYOBUTZPTBO- UHFFFAOYSA-N	[5]
Canonical SMILES	CC1=CC(=CC(=C1N)I)Cl	[5]

Synthesis and Reactivity Insights

Synthetic Approach

While specific proprietary synthesis routes may vary, a common and logical approach to synthesizing polysubstituted anilines like **4-Chloro-2-iodo-6-methylaniline** involves a multi-step process starting from a simpler, commercially available aniline derivative. A plausible

synthetic pathway could involve the halogenation of a corresponding methylaniline. For instance, an aromatic Finkelstein reaction on a bromo-precursor can be employed to introduce the iodine atom.^[8]

The general procedure for such a reaction involves heating the bromo-aniline with sodium iodide and a copper(I) iodide catalyst under an inert atmosphere, often with a ligand like N,N'-dimethylethylenediamine to facilitate the reaction.^[8] The chlorination step can be achieved using various chlorinating agents. The sequence of these halogenation steps is critical to achieve the desired regioselectivity due to the directing effects of the amino and methyl groups.

Representative Synthesis Workflow

Caption: A plausible synthetic workflow for **4-Chloro-2-iodo-6-methylaniline**.

Reactivity Profile

The reactivity of **4-Chloro-2-iodo-6-methylaniline** is governed by its functional groups:

- Amino Group (-NH₂): This group is a nucleophilic center and can undergo diazotization, acylation, and alkylation reactions. It is also an ortho-, para-director, though its influence is modulated by the other substituents.
- Iodo Group (-I): The C-I bond is the weakest carbon-halogen bond, making the iodine atom an excellent leaving group in nucleophilic aromatic substitution reactions. It is also highly susceptible to participating in metal-catalyzed cross-coupling reactions (e.g., Suzuki, Heck, Sonogashira), which is a cornerstone of modern synthetic chemistry for creating C-C, C-N, and C-O bonds.
- Chloro Group (-Cl): While less reactive than the iodo group, the chlorine atom can also participate in cross-coupling reactions under more forcing conditions. Its presence offers an additional site for sequential, selective functionalization.
- Aromatic Ring: The electron-donating amino and methyl groups activate the ring towards electrophilic substitution, while the halogens are deactivating. The positions of these groups dictate the regioselectivity of further reactions.

Applications in Research and Drug Development

Halogenated anilines are crucial intermediates in the synthesis of a wide array of fine chemicals. Their ability to serve as versatile scaffolds allows for the construction of complex molecules with diverse biological activities.

- **Pharmaceutical Synthesis:** These compounds are fundamental building blocks for creating APIs.^[1] The chlorine atom, in particular, is found in a significant number of FDA-approved drugs and is known to enhance properties like metabolic stability, membrane permeability, and binding affinity.^[9] While specific drugs derived from this exact molecule are not publicly detailed, its structure is analogous to intermediates used in the synthesis of kinase inhibitors and other targeted cancer therapies.^{[10][11]}
- **Agrochemicals:** Similar to its role in pharmaceuticals, **4-Chloro-2-iodo-6-methylaniline** serves as a precursor for advanced agricultural products like herbicides and fungicides.^{[1][2]} The introduction of specific halogen patterns is a common strategy to modulate the efficacy and environmental persistence of these agents.
- **Materials Science:** Substituted anilines are also used in the creation of specialized dyes and pigments, contributing to the development of materials with unique optical and functional properties.^[1]

Safety, Handling, and Spectral Data

Safety and Hazard Information

As with many halogenated aromatic amines, **4-Chloro-2-iodo-6-methylaniline** must be handled with care. The available safety data indicates it is harmful if swallowed or in contact with skin.

Hazard Information	Details	Pictogram(s)	Reference(s)
Signal Word	Warning	GHS07	
Hazard Statements	H302: Harmful if swallowed. H312: Harmful in contact with skin.	 alt text	
Precautionary Statements	P280: Wear protective gloves/protective clothing/eye protection. P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell. P302+P352: IF ON SKIN: Wash with plenty of soap and water.		[12][13]

Experimental Protocol for Safe Handling

- Engineering Controls: Handle this compound only in a well-ventilated area, preferably within a certified chemical fume hood.
- Personal Protective Equipment (PPE): Wear appropriate PPE, including a lab coat, chemical-resistant gloves (e.g., nitrile), and safety glasses with side shields or goggles.
- Dispensing: When weighing or transferring the solid, minimize the creation of dust.
- Storage: Store in a tightly sealed container in a cool, dry, and dark place, away from incompatible materials such as strong oxidizing agents and acids.[12][14]
- Disposal: Dispose of waste material and contaminated containers in accordance with local, state, and federal regulations for hazardous chemical waste.

Predicted Mass Spectrometry Data

Mass spectrometry is a critical tool for confirming the molecular weight and identity of synthetic intermediates. The table below shows predicted m/z values for various adducts of the parent molecule.

Adduct Ion	Predicted m/z
$[M+H]^+$	267.93846
$[M+Na]^+$	289.92040
$[M+K]^+$	305.89434
$[M+NH_4]^+$	284.96500
$[M-H]^-$	265.92390

(Data sourced from PubChemLite)[5]

Conclusion

4-Chloro-2-iodo-6-methylaniline is a strategically important chemical intermediate whose value lies in the unique combination and arrangement of its functional groups. Its versatile reactivity makes it an essential building block for creating novel and complex molecules in the pharmaceutical and agrochemical industries. A thorough understanding of its physicochemical properties, reactivity, and safety protocols is essential for its effective and safe utilization in research and development.

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